

# Application Notes and Protocols for AS2521780, a Selective PKC $\theta$ Inhibitor

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## Compound of Interest

Compound Name: AS2521780

Cat. No.: B12425242

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## For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the procurement and application of **AS2521780**, a potent and selective inhibitor of Protein Kinase C theta (PKC $\theta$ ). The following sections offer guidance on suppliers, key quantitative data, and experimental protocols for the use of **AS2521780** in research laboratory settings.

## Supplier and Purchasing Information

**AS2521780** is available from various chemical suppliers catering to the research community. When purchasing, it is crucial to obtain a certificate of analysis to ensure the purity and identity of the compound.

Supplier	Purity	Available Quantities	Additional Information
MedchemExpress	>98% (HPLC)[1]	50 mg, 100 mg, 250 mg[2]	Certificate of Analysis and datasheet available for download.[2]
Probechem	>98% (HPLC)	Inquire for sizes	Datasheet and SDS available.
Bioquote	>98% (HPLC)	Inquire for pricing[1]	Distributed for Molnova.[1]
TargetMol	>98%	Inquire for sizes	Certificate of Analysis available.
GlpBio	>98.00%	Inquire for sizes	Certificate of Analysis and SDS available.[3]

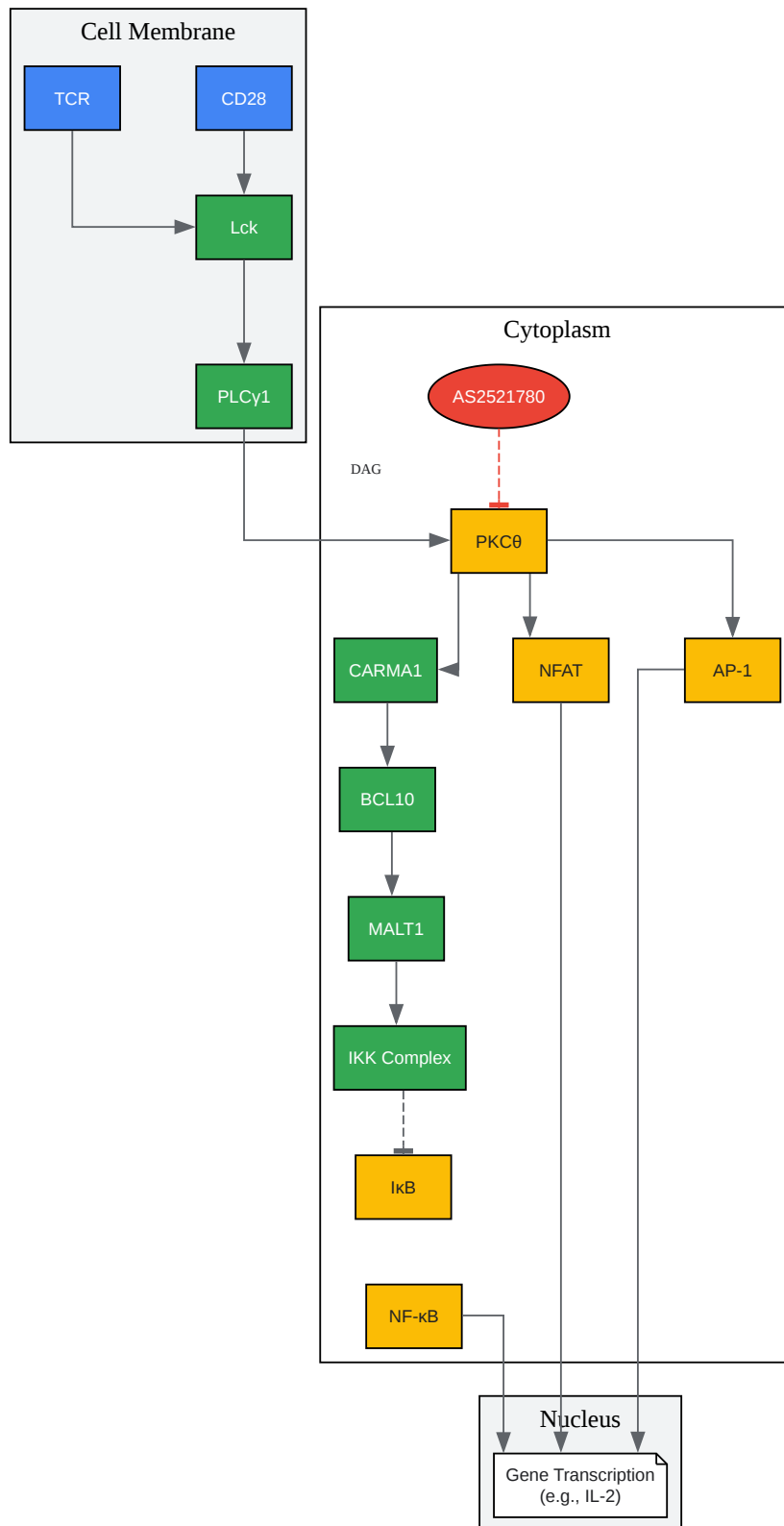
## Quantitative Data Summary

**AS2521780** is a highly potent and selective inhibitor of PKC $\theta$ , demonstrating significantly lower activity against other PKC isoforms and a panel of other protein kinases.[2][4]

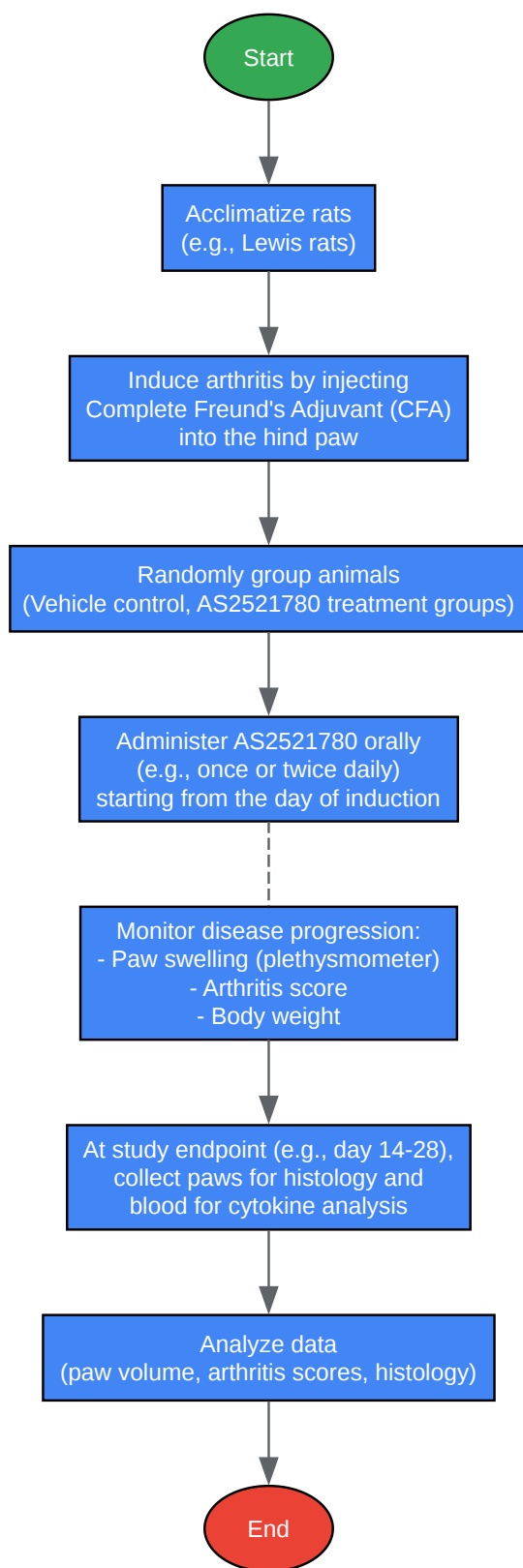
Target	IC50 Value	Assay Conditions	Reference
Human recombinant PKC $\theta$	0.48 nM	Enzyme activity assay[2]	[5]
IL-2 Gene Transcription	14 nM	CD3/CD28-induced, in Jurkat T cells	[6]
Human Primary T Cell Proliferation	17 nM	CD3/CD28-induced	[6]
Concanavalin A-induced IL-2 production (rat splenocytes)	8.9 nM	In vitro[6]	[6]
Concanavalin A-induced IL-2 production (monkey PBMCs)	10.5 nM	In vitro[6]	[6]
PKC $\epsilon$	18 nM	Enzyme activity assay	[7]
PKC $\alpha$	160 nM	Enzyme activity assay	[7]
PKC $\delta$	160 nM	Enzyme activity assay	[7]

## Signaling Pathway

**AS2521780** targets PKC $\theta$ , a key enzyme in the T-cell receptor (TCR) signaling pathway. Upon TCR and CD28 co-stimulation, a signaling cascade is initiated, leading to the activation of transcription factors such as NF- $\kappa$ B, NFAT, and AP-1, which are crucial for T-cell activation, proliferation, and cytokine production. PKC $\theta$  plays a central role in this process.[1][8]







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